

Technical Guide: Solubility Profiling & Handling of Nonyl 8-bromooctanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nonyl 8-bromooctanoate

Cat. No.: B12947508

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Executive Summary

Nonyl 8-bromooctanoate (CAS: 2089253-38-1) is a lipophilic ester widely utilized as an electrophilic scaffold in the synthesis of ionizable amino lipids for RNA delivery systems (Lipid Nanoparticles/LNPs).[1] Its primary utility lies in the displacement of the terminal bromide by amine headgroups to generate cationic lipids capable of endosomal escape.

Due to its high lipophilicity (Calculated LogP ~6.9), this compound presents specific solubility challenges in aqueous environments but exhibits excellent compatibility with organic solvents used in microfluidic formulation and organic synthesis. This guide provides the data and protocols necessary to integrate this reagent into drug development workflows.

Physicochemical Identity & Properties[2][3][4]

Before attempting solubilization, verify the material identity against the following specifications.

| Property | Value / Description | Source/Method |
|-------------------|--|---------------------|
| Chemical Name | Nonyl 8-bromooctanoate | IUPAC |
| CAS Number | 2089253-38-1 | Chemical Abstracts |
| Molecular Formula | C ₁₇ H ₃₃ BrO ₂ | Stoichiometry |
| Molecular Weight | 349.35 g/mol | Calculated |
| Physical State | Colorless to pale yellow oil | Observation |
| LogP (Predicted) | 6.9 ± 0.5 | XLogP3 [1] |
| Boiling Point | >300°C (Predicted) | High-MW Ester |
| pKa | N/A (Neutral Ester) | Structural Analysis |

Solubility Profile

The following data categorizes solvent compatibility based on "Biorelevant" (formulation) and "Synthetic" (reaction) contexts.

Solvent Compatibility Table

| Solvent Class | Specific Solvent | Solubility Rating | Saturation Limit (Est.)* | Application Context |
|---------------|---------------------------|-------------------|--------------------------|------------------------------------|
| Chlorinated | Dichloromethane (DCM) | Miscible | >100 mg/mL | Synthesis (Amine alkylation) |
| Chlorinated | Chloroform | Miscible | >100 mg/mL | Lipid film preparation |
| Polar Aprotic | DMSO | Soluble | ~20–50 mg/mL | Stock solutions / Screening |
| Polar Aprotic | DMF | Soluble | ~20–50 mg/mL | High-temp substitution reactions |
| Alcohol | Ethanol (Absolute) | Soluble | >50 mg/mL | LNP Formulation (Organic phase) |
| Ether | THF | Soluble | >50 mg/mL | General synthesis |
| Aqueous | Water / PBS (pH 7.2)[3]4) | Insoluble | < 1 µg/mL | Incompatible (Requires surfactant) |

*Note: Quantitative limits are estimated based on structural analogs (e.g., fatty acid esters). Exact saturation points should be determined via the protocol in Section 5.

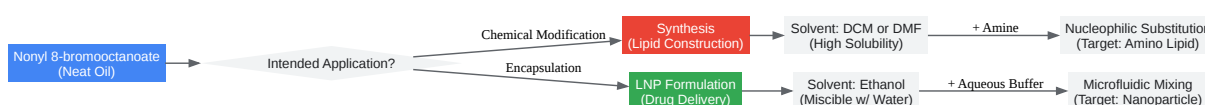
Critical Solubility Insights

- **Hydrophobic Nature:** With a C8 acid chain and C9 alcohol chain, the molecule is dominated by aliphatic dispersion forces. It will not dissolve in aqueous buffers without a surfactant or co-solvent.
- **LNP Formulation:** In microfluidic mixing (e.g., NanoAssemblr), **Nonyl 8-bromooctanoate** is typically dissolved in Ethanol at concentrations ranging from 5 mM to 50 mM before mixing with the aqueous phase.

- Reaction Solvent: For nucleophilic substitution reactions (displacing the Bromide), DCM or DMF are preferred to maintain high reactant concentration and solubility of the amine nucleophile [2].

Mechanistic Workflow: From Reagent to Product[4] [7]

The following diagram illustrates the decision logic for solvent selection based on the intended downstream application (Synthesis vs. Formulation).



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Caption: Logical workflow for solvent selection. DCM/DMF maximizes reaction kinetics; Ethanol enables miscibility during aqueous microfluidic mixing.

Experimental Protocols

As specific saturation data is often batch-dependent, use these self-validating protocols to determine exact solubility limits in your lab.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask)

Purpose: To define the exact saturation limit in a specific solvent (e.g., Ethanol for LNP formulation).

- Preparation: Weigh approximately 100 mg of **Nonyl 8-bromooctanoate** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Ethanol).

- Equilibration:
 - Seal tightly and agitate (vortex or shaker) at 25°C for 24 hours.
 - Self-Validation Check: If the oil droplet disappears completely, the solubility is >100 mg/mL. Add more solute until a persistent oil phase remains.
- Separation: Centrifuge at 10,000 x g for 10 minutes to separate the undissolved oil phase from the saturated supernatant.
- Quantification:
 - Remove the supernatant carefully.
 - Dilute 10µL of supernatant into 990µL of Acetonitrile.
 - Analyze via HPLC-UV (210 nm) or CAD (Charged Aerosol Detector) against a standard curve.

Protocol B: Visual Solubility Screen (Rapid)

Purpose: Quick "Go/No-Go" check for synthesis.

- Place 10 mg of reagent in a clear glass vial.
- Add solvent in 100 µL increments.
- Vortex for 30 seconds after each addition.
- Endpoint: Clear solution with no refraction lines (schlieren patterns) or bottom droplets.
 - Calculation: Solubility (mg/mL) = 10 mg / Volume added (mL).^[4]

Stability & Handling Risks

Hydrolysis (Ester Cleavage)

- Risk: The ester bond is susceptible to hydrolysis in the presence of water and acids/bases, yielding 8-bromooctanoic acid and nonanol.

- Mitigation: Store stock solutions in anhydrous organic solvents (DMSO, Ethanol) over molecular sieves if kept for >24 hours. Avoid aqueous storage.

Photosensitivity (Alkyl Bromide)

- Risk: Alkyl bromides can degrade under UV light, releasing free bromide ions and forming radical species.
- Mitigation: Store neat oil and solutions in amber glass vials.

Safety (SDS Summary)

- Hazards: Skin irritant (Category 2), Eye irritant (Category 2A).
- PPE: Nitrile gloves are required. DCM permeates latex; use PVA or laminate gloves for prolonged DCM handling.

References

- PubChem. "**Nonyl 8-bromooctanoate** (Compound)."[3] National Library of Medicine. Accessed Feb 2026.[5] [\[Link\]](#)
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